

Application Notes and Protocols: N6,N6-Dimethyl-xylo-adenosine

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Compound of Interest

Compound Name: N6,N6-Dimethyl-xylo-adenosine

Cat. No.: B13919979

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N6,N6-Dimethyl-xylo-adenosine is a modified nucleoside analog of adenosine.[1][2] Such analogs are pivotal in biomedical research and drug discovery, often serving as probes to elucidate complex biological pathways or as therapeutic agents themselves.[3][4] Modifications to the ribose sugar, as seen in the "xylo" configuration, and to the nucleobase, with the N6,N6-dimethyl groups, can significantly alter the compound's affinity for adenosine receptors, metabolic stability, and overall biological activity.[2]

Adenosine analogs are known to interact with various cellular targets, including adenosine receptors, which are implicated in cardiovascular, respiratory, and central nervous system functions.[5][6] They have also been investigated for their potential in cancer therapy as nucleoside antimetabolites.[1][7] The preparation of accurate and stable stock solutions is the foundational step for any in vitro or in vivo studies to ensure reproducible and reliable experimental outcomes. This document provides a detailed protocol for the preparation of stock solutions of N6,N6-Dimethyl-xylo-adenosine and outlines a potential signaling pathway for further investigation.

Physicochemical Data and Solubility

Proper handling and storage are crucial for maintaining the integrity of **N6,N6-Dimethyl-xylo-adenosine**. The following table summarizes its key properties.



Property	Value	Source
Molecular Formula	C12H17N5O4	[2][7]
Molecular Weight	295.29 g/mol	[2][7]
CAS Number	669055-52-1	[5]
Appearance	Solid	[2][7]
Purity	≥95%	[2][5]
Solubility	10 mM in DMSO	
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[7]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[7]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of N6,N6-Dimethyl-xylo-adenosine in Dimethyl Sulfoxide (DMSO).

3.1. Materials

- N6,N6-Dimethyl-xylo-adenosine (MW: 295.29 g/mol)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered in foil)
- Sterile, precision pipettes and tips
- Vortex mixer



Water bath or heat block (optional, for enhancing solubility)

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for N6,N6-Dimethyl-xylo-adenosine before handling.

3.3. Step-by-Step Procedure

- Equilibration: Allow the vial of N6,N6-Dimethyl-xylo-adenosine powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of the compound.
 - Mass (mg) = Desired Volume (mL) x Desired Concentration (mM) x Molecular Weight (g/mol)
 - For 1 mL of a 10 mM solution:
 - Mass (mg) = 1 mL x 10 mmol/L x (1 L / 1000 mL) x 295.29 g/mol x (1000 mg / 1 g)
 - Mass (mg) = 2.95 mg
- Weighing: Carefully weigh out 2.95 mg of N6,N6-Dimethyl-xylo-adenosine using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the compound.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.



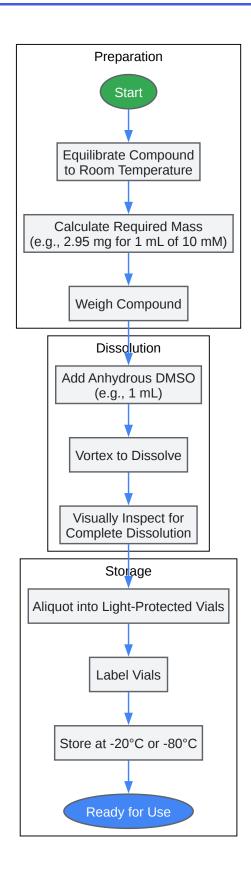
- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If solubility is an issue, gentle warming in a water bath (up to 37°C) can be applied for a short period.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber or foil-wrapped) vials. This minimizes freeze-thaw cycles and exposure to light.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term stability.[7]

Visualization of Experimental Workflow and Signaling Pathway

4.1. Experimental Workflow

The following diagram illustrates the key steps for preparing the stock solution.





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Caption: Workflow for preparing N6,N6-Dimethyl-xylo-adenosine stock solution.



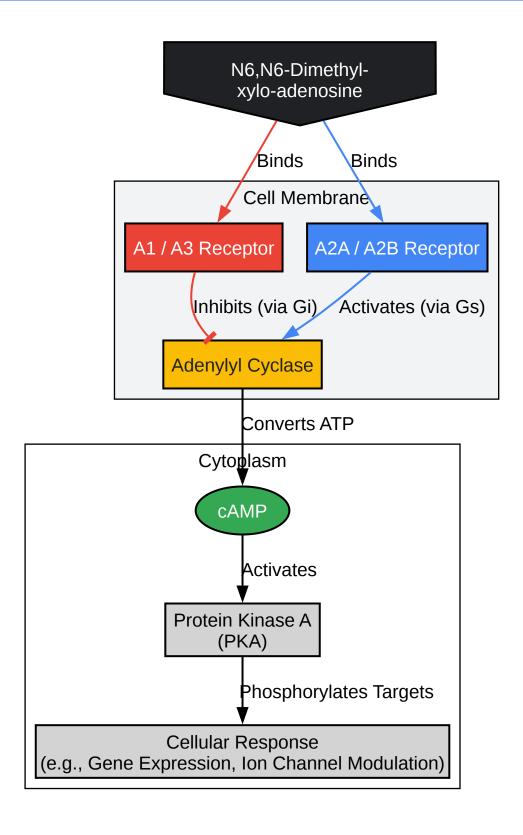




4.2. Postulated Signaling Pathway

As an adenosine analog, **N6,N6-Dimethyl-xylo-adenosine** is postulated to interact with adenosine receptors (ARs). ARs are G-protein coupled receptors (GPCRs) that modulate adenylyl cyclase (AC) activity.[8] A1 and A3 receptors typically couple to Gi proteins to inhibit AC, while A2A and A2B receptors couple to Gs proteins to stimulate AC.[8][9] This leads to changes in cyclic AMP (cAMP) levels, a critical second messenger.





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Caption: Postulated signaling via adenosine receptors.



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